

L-368,899 hydrochloride solubility in water and DMSO

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Compound of Interest

Compound Name: L-368,899 hydrochloride

Cat. No.: B10768341

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L-368,899 Hydrochloride Technical Support Center

Welcome to the technical support center for **L-368,899 hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals with common questions and issues that may arise during the handling and use of this compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **L-368,899 hydrochloride**?

A1: **L-368,899 hydrochloride** is soluble in both dimethyl sulfoxide (DMSO) and water.

Q2: What is the maximum solubility of **L-368,899 hydrochloride** in these solvents?

A2: The maximum reported solubility is approximately 100 mM in both DMSO and water. For more detailed solubility data, please refer to the table below.

Q3: Are there any special considerations when preparing aqueous solutions?

A3: Yes, it is recommended not to store aqueous solutions for more than one day. For long-term storage, it is advisable to prepare stock solutions in DMSO. If you are using water as the

solvent for your stock solution, it should be diluted to the working concentration, filter-sterilized using a 0.22 μm filter, and used promptly.

Q4: How should I store the solid compound and prepared stock solutions?

A4: The solid powder should be stored at -20°C for long-term stability (up to 3 years). Prepared stock solutions in DMSO can be stored at -80°C for up to two years or at -20°C for up to one year. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.

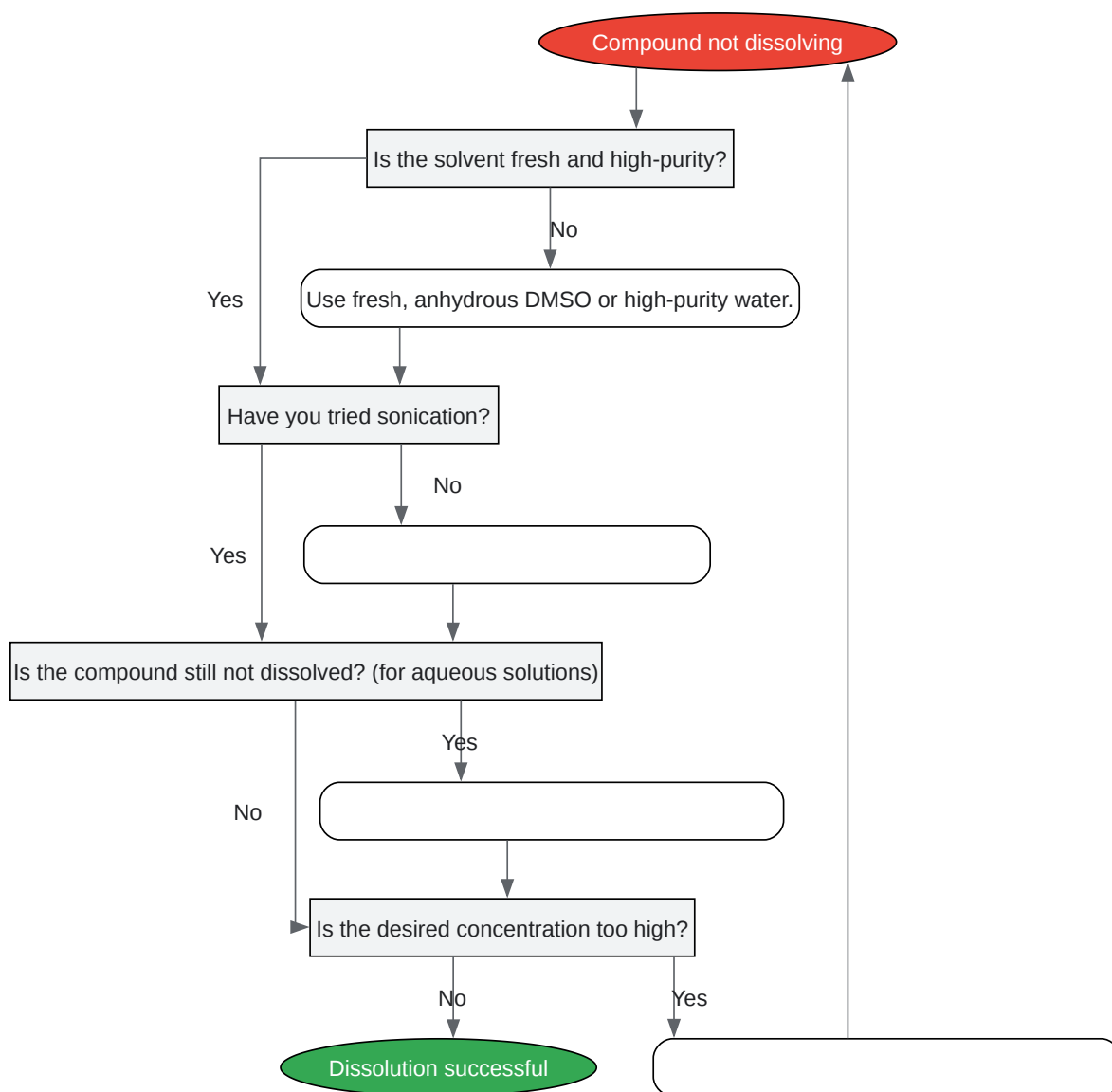
Solubility Data

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	100 - 169.14 mM	~100 mg/mL	Sonication may be required to achieve complete dissolution.
Water	100 mM	~5 mg/mL	Sonication and gentle warming (up to 60°C) may be necessary. Aqueous solutions are not recommended for long-term storage.

Troubleshooting Guide

Problem: The compound is not fully dissolving in the solvent.

- Solution Workflow:



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Troubleshooting workflow for dissolving **L-368,899 hydrochloride**.

Problem: The prepared solution appears cloudy or has precipitates after storage.

- Possible Cause: The compound may have come out of solution, especially if stored at a lower temperature than it was prepared at, or if the storage duration has exceeded recommendations. Aqueous solutions are particularly prone to this.
- Solution:
 - Gently warm the solution and sonicate to try and redissolve the precipitate.
 - If the precipitate does not dissolve, it may indicate degradation or contamination. It is recommended to prepare a fresh stock solution.
 - To avoid this in the future, ensure stock solutions are aliquoted and stored correctly. Avoid repeated freeze-thaw cycles.

Experimental Protocols

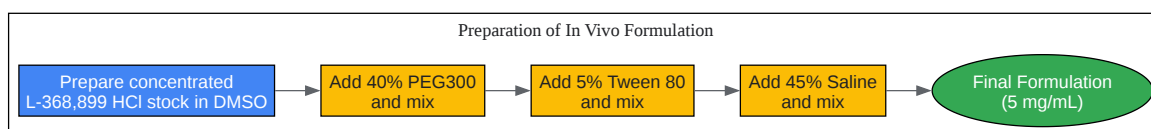
Preparation of a 10 mM Stock Solution in DMSO

- Weighing the Compound: Accurately weigh the required amount of **L-368,899 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM solution (assuming a molecular weight of 591.23 g/mol), you would need 5.91 mg.
- Solvent Addition: Add the calculated amount of high-purity, anhydrous DMSO to the vial containing the compound.
- Dissolution: Vortex the solution briefly. If the compound is not fully dissolved, place the vial in an ultrasonic bath for 10-15 minutes.
- Storage: Once fully dissolved, aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Preparation of an In Vivo Formulation

For in vivo experiments, a common formulation involves a co-solvent system. An example protocol is provided below.

- Prepare a Concentrated Stock: Prepare a concentrated stock solution of **L-368,899 hydrochloride** in DMSO (e.g., 50 mg/mL).
- Co-solvent Mixture: In a sterile tube, sequentially add the following, ensuring the solution is clear after each addition:
 - 10% DMSO (from your concentrated stock)
 - 40% PEG300
 - 5% Tween 80
 - 45% Saline
- Final Concentration: This will result in a final concentration of 5 mg/mL. It is recommended to prepare this formulation fresh on the day of use. If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.



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Workflow for preparing an in vivo formulation.

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